

4-(BenzylOxy)benzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 4-(BenzylOxy)benzaldehyde

Cat. No.: B128563

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An In-depth Guide to the Molecular Properties of 4-(BenzylOxy)benzaldehyde

This technical guide provides essential information regarding the molecular weight and chemical formula of **4-(BenzylOxy)benzaldehyde**, a compound of interest for researchers, scientists, and professionals in drug development.

Molecular Data Summary

The fundamental molecular properties of **4-(BenzylOxy)benzaldehyde** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and chemical synthesis.

Property	Value	Citations
Molecular Formula	C ₁₄ H ₁₂ O ₂	[1] [2] [3]
Molecular Weight	212.24 g/mol	[1] [2]
Linear Formula	C ₆ H ₅ CH ₂ OC ₆ H ₄ CHO	[4]
CAS Number	4397-53-9	[1] [3]

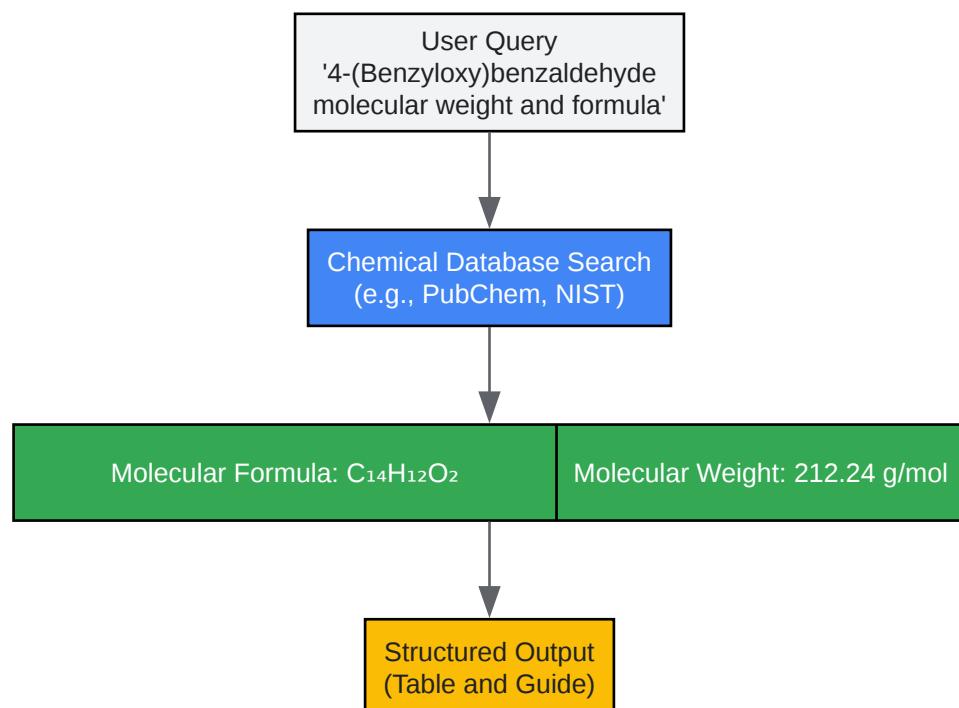
Experimental Protocols

The molecular weight and formula presented in this document are based on established chemical principles and computational chemistry. The molecular formula is determined by the

elemental composition of the molecule. The molecular weight is calculated from the atomic weights of the constituent atoms (Carbon: ~12.011 u, Hydrogen: ~1.008 u, Oxygen: ~15.999 u). These are standard, universally accepted values and do not require citation of a specific experimental protocol in this context.

Information Workflow

The following diagram illustrates the logical flow from the user query to the retrieval and presentation of the requested chemical data.



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Caption: Logical workflow for retrieving and presenting chemical data.

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References

- 1. Benzaldehyde, 4-(phenylmethoxy)- | C14H12O2 | CID 78109 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 4-Benzylbenzaldehyde | 4397-53-9 [chemicalbook.com]
- 3. Benzaldehyde, 4-(phenylmethoxy)- [webbook.nist.gov]
- 4. 4-(Benzyl)benzaldehyde - [sigmaaldrich.com]
- To cite this document: BenchChem. [4-(Benzyl)benzaldehyde molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128563#4-benzylbenzaldehyde-molecular-weight-and-formula]

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